

Part 1: The Chemical Context & Strategic Importance[1]

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Compound of Interest

Compound Name: Ethyl 8-bromo-8-nonenoate

CAS No.: 485320-26-1

Cat. No.: B1323574

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Ethyl 8-bromo-8-nonenoate is not merely a generic halogenated ester; it is a specialized vinyl bromide "warhead" used in complex organic synthesis. Unlike its saturated counterpart (Ethyl 8-bromooctanoate), this molecule possesses a terminal $C(Br)=CH_2$ moiety.

The "Why" of Analysis: In drug development, particularly for complex macrolides like Eribulin (Halaven), this vinyl bromide functionality serves as the electrophilic partner in Nozaki-Hiyama-Kishi (NHK) coupling. This nickel/chromium-mediated reaction is highly sensitive to steric hindrance and electronic deactivation. Therefore, the purity of the vinyl bromide geometry is the singular most critical quality attribute (CQA). Even 0.5% of the regioisomer (linear vinyl bromide) can poison the catalytic cycle or yield inseparable isomeric impurities in the final drug substance.

Synthesis & Impurity Origins

Understanding the synthesis is a prerequisite for defining the impurity profile. The most common route involves the hydrobromination of Ethyl 8-nonynoate (alkyne precursor).

- Target Molecule: **Ethyl 8-bromo-8-nonenoate** (Markovnikov addition product).

- Critical Impurity A (Regioisomer): Ethyl 9-bromo-8-nonenoate (Anti-Markovnikov linear vinyl bromide).
- Critical Impurity B (Over-reaction): Ethyl 8,8-dibromononanoate (from excess HBr).
- Critical Impurity C (Hydrolysis): 8-bromo-8-nonenoic acid (Acidic degradation).

Part 2: Analytical Methodologies (The "How-To")

The following protocols are designed to be self-validating. The combination of GC-MS (for volatile organic impurities) and ¹H-NMR (for structural authentication) provides a robust release testing strategy.

Primary Purity Assay: GC-FID/MS

Gas Chromatography is preferred over HPLC due to the molecule's volatility and lack of strong UV chromophores beyond the ester/vinyl groups.

Protocol Parameters:

- Instrument: Agilent 7890B / 5977B MSD (or equivalent).
- Column: DB-624 or ZB-624 (30m x 0.25mm, 1.4µm film). Rationale: The thick film cyanopropylphenyl phase separates positional isomers (8-bromo vs 9-bromo) better than standard non-polar DB-5 columns.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split 50:1 @ 250°C.
- Oven Program:
 - Hold 60°C for 2 min (Solvent vent).
 - Ramp 10°C/min to 180°C (Elution of isomers).
 - Ramp 25°C/min to 260°C (Bake out).
- Detection: FID @ 280°C (Quantitation) / MS (Identification).

Data Interpretation (Self-Validation):

Retention Time (Rel)	Component	Mass Spec Signature (m/z)	Limit
0.85	Ethyl 8-nonynoate (SM)	182 [M] ⁺ , 137 [M-OEt]	< 1.0%
1.00	Ethyl 8-bromo-8-nonynoate	274/276 (1:1), 195 [M-Br]	> 97.0%
1.05	Ethyl 9-bromo-8-nonynoate	274/276, Different fragmentation ratio	< 0.5%

| 1.20 | Ethyl 8,8-dibromononanoate | 354/356/358 (1:2:1) | < 0.2% |[1][2][3][4]

Structural Identity: ¹H-NMR (400 MHz, CDCl₃)

NMR is the only definitive method to confirm the gem-vinyl bromide structure versus the linear isomer.

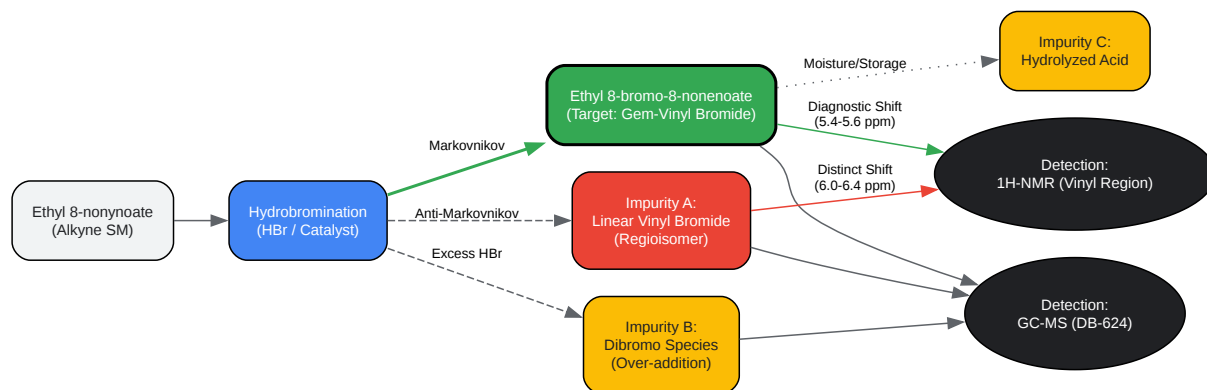
Diagnostic Signals:

- Vinyl Protons (Target): The C(Br)=CH₂ protons appear as two distinct multiplets (due to geminal coupling and allylic coupling) typically between δ 5.40 – 5.65 ppm.
- Validation Check: If you see a triplet or doublet of doublets around δ 6.0 – 6.4 ppm, this indicates the linear isomer (-CH=CH-Br), signaling a failed batch.
- Integration Ratio: The integral of the vinyl protons (2H) must match the ethyl ester quartet (2H) at δ 4.12 ppm with a variance of < 2%.

Part 3: Visualization of Workflows

Diagram 1: Impurity Genesis & Control Strategy

This diagram maps the chemical origin of impurities to the specific analytical technique required to detect them.

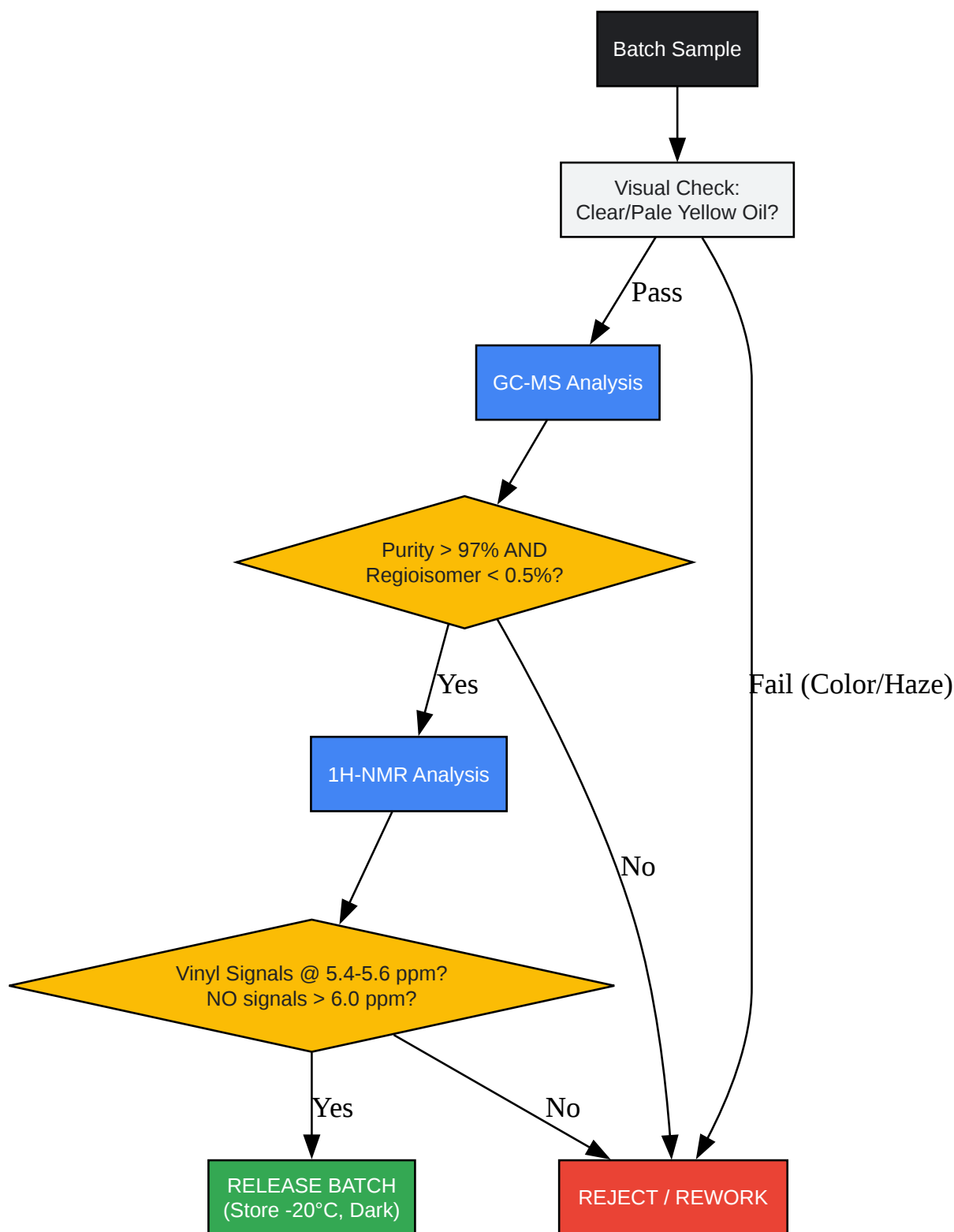


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Caption: Chemical genesis of critical impurities and the specific analytical gatekeepers (GC-MS vs NMR) required for their detection.

Diagram 2: Analytical Decision Tree

A logic flow for Quality Control (QC) release.



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Caption: Step-by-step QC decision matrix ensuring both chemical purity and structural integrity before batch release.

Part 4: Handling & Stability (The "Hidden" Variables)

Vinyl bromides possess a labile C-Br bond that is susceptible to photolytic cleavage and radical polymerization.

- **Light Sensitivity:** The C-Br bond can undergo homolysis under UV/Vis light, generating radicals that lead to polymerization or debromination.
 - **Protocol:** All analytical solutions must be prepared in amber glassware.
- **Hydrolytic Instability:** The ethyl ester is stable, but traces of acid (from HBr synthesis) can catalyze hydrolysis.
 - **Storage:** Store under Argon/Nitrogen at -20°C. Add activated molecular sieves to the storage vial if water content > 0.1% (Karl Fischer).
- **Stabilization:** For long-term storage, 50-100 ppm of BHT (Butylated hydroxytoluene) or MEHQ is recommended to prevent radical polymerization of the vinyl group.

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